

Introduction: Navigating the Safety Profile of a Deuterated Compound

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Compound of Interest

Compound Name: 1-Bromopropane-1,1,3,3,3-d5

Cat. No.: B575486

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As researchers and drug development professionals, we frequently work with isotopically labeled compounds to trace metabolic pathways, elucidate reaction mechanisms, or serve as internal standards in quantitative analysis. **1-Bromopropane-1,1,3,3,3-d5**, a deuterated analogue of 1-bromopropane, is a valuable tool in such applications. However, comprehensive, peer-reviewed safety data and official Safety Data Sheets (SDS) are often sparse for isotopically labeled molecules compared to their ubiquitous, non-labeled counterparts.

This guide addresses this gap by providing a detailed safety framework for **1-Bromopropane-1,1,3,3,3-d5**. The core scientific principle underpinning this guide is that the macroscopic chemical reactivity and toxicological profile of a molecule are overwhelmingly dictated by its fundamental structure and the functional groups it contains. The substitution of protium with deuterium results in a negligible change in these properties from a safety perspective. Therefore, the extensive and well-documented safety and toxicological data for 1-bromopropane (n-propyl bromide, CAS No. 106-94-5) serve as the authoritative basis for the handling protocols outlined herein.

This document moves beyond a simple recitation of SDS sections. It aims to provide a Senior Application Scientist's perspective on why certain precautions are necessary, grounding every recommendation in the fundamental chemical and toxicological properties of the substance.

Section 1: Core Chemical Identity and Physical Hazards

Understanding the physical properties of a substance is the first step in risk assessment. These characteristics determine its behavior in the laboratory environment, influencing evaporation rates, potential for ignition, and dispersal in case of a spill. While specific data points for the deuterated version may vary slightly (e.g., boiling point), the overall hazard profile remains consistent with the parent compound.

Table 1: Comparative Physical and Chemical Properties

Property	1-Bromopropane (CAS: 106-94-5)	1-Bromopropane- 1,1,3,3,3-d5 (CAS: 163400-20-2)	Rationale for Concern
Molecular Formula	C_3H_7Br [1]	$C_3D_5H_2Br$	Base structure for toxicological assessment.
Molecular Weight	122.99 g/mol [2]	128.02 g/mol [3][4]	Affects vapor density.
Appearance	Colorless liquid[1][5]	Colorless liquid	No visual warning of presence.
Boiling Point	71 °C (160 °F)[6]	71 °C (160 °F)	High volatility at room temperature.
Melting Point	-110 °C (-166 °F)[5][6]	-110 °C (-166 °F)	Remains liquid under standard lab conditions.
Flash Point	<22 °C (<72 °F)[6][7]	Not available, assumed to be similar	High Flammability Risk. Vapors can ignite at room temperature.
Vapor Density	4.3 (air = 1)[6]	~4.4 (air = 1)	Vapors are heavier than air and can accumulate in low-lying areas, posing an ignition and inhalation risk far from the source.[6][7]
Specific Gravity	1.35 g/mL at 25 °C[6]	1.354 g/mL at 25 °C	Denser than water.[5]

| Solubility in Water | Slightly soluble[5][6] | Slightly soluble | Spills will not readily dilute with water. |

The most critical insight from this data is the high flammability (Flash Point <22°C) combined with a high vapor density. This combination creates a significant risk of fire or explosion, as

invisible vapors can travel along floors and benches to distant ignition sources.[6][7]

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a standardized language for communicating chemical hazards. The classifications for 1-bromopropane are severe and multi-faceted, indicating risks to multiple organ systems through both acute and chronic exposure.[8][9]

Table 2: GHS Hazard Classification for 1-Bromopropane

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	2	Flame	Danger	H225: Highly flammable liquid and vapor.[8]
Skin Corrosion/Irritation	2	Exclamation Mark	Warning	H315: Causes skin irritation.[8]
Serious Eye Damage/Irritation	2A / 2B	Exclamation Mark	Warning	H319: Causes serious eye irritation.[8]
Reproductive Toxicity	1B	Health Hazard	Danger	H360: May damage fertility or the unborn child.[8][10]
Carcinogenicity	2	Health Hazard	Warning	H351: Suspected of causing cancer.[1][8]
Specific Target Organ Toxicity (Single Exposure)	3	Exclamation Mark	Warning	H335: May cause respiratory irritation.[8] H336: May cause drowsiness or dizziness.[8]

| Specific Target Organ Toxicity (Repeated Exposure) | 2 | Health Hazard | Warning | H373: Causes damage to organs (nervous system, liver) through prolonged or repeated exposure.[8][10] |

The combination of "Danger" and "Warning" signal words with multiple health hazard pictograms underscores the gravity of the risks. This is not a substance to be handled with

complacency. The primary concerns are its flammability, reproductive toxicity, and potential for causing long-term damage to the nervous system.[1][8][10]

Section 3: Toxicological Profile and Health Effects

The toxicity of 1-bromopropane is the most critical aspect of its safety profile. Exposure can occur via inhalation, skin absorption, and ingestion, with inhalation being the most significant route in a laboratory setting.[7]

Primary Target Organs

- **Nervous System:** This is the most sensitive target.[11] Both acute and chronic exposures can lead to neurotoxicity. Symptoms range from headache, dizziness, and paresthesia (numbness/tingling) in the extremities to more severe effects like ataxia (loss of coordination) and significant motor and sensory impairments.[10][12]
- **Reproductive System:** 1-bromopropane is classified as a Category 1B reproductive toxin, meaning it is presumed to have the potential to impair fertility and cause harm to a developing fetus based on animal studies.[8][10] Effects observed in animal studies include altered estrous cycles and sperm damage.[10][12]
- **Liver:** Prolonged or repeated exposure may cause liver damage.[10]
- **Respiratory System & Eyes:** The vapor is irritating to the respiratory tract, and the liquid causes serious eye irritation.[7][10]

Carcinogenicity

The International Agency for Research on Cancer (IARC) classifies 1-bromopropane in Group 2B, meaning it is "possibly carcinogenic to humans".[1] This classification necessitates stringent handling procedures to minimize long-term exposure.

Section 4: Exposure Controls and Personal Protection

Given the significant hazards, a multi-layered approach to exposure control is mandatory. This follows the hierarchy of controls: Elimination/Substitution (not applicable here), Engineering

Controls, Administrative Controls, and finally, Personal Protective Equipment (PPE).

Engineering Controls

- **Chemical Fume Hood:** All work with **1-bromopropane-1,1,3,3,3-d5** must be conducted in a properly functioning chemical fume hood to control vapor inhalation.[\[13\]](#)
- **Ventilation:** The laboratory should have general ventilation that provides a minimum of 6-12 air changes per hour. Ventilation should be designed to pull air away from the user (e.g., floor-level vents, as vapors are heavy).[\[1\]](#)[\[7\]](#)

Occupational Exposure Limits (OELs)

These limits are established to protect workers from the adverse effects of chemical exposure over a working lifetime.

Table 3: Occupational Exposure Limits for 1-Bromopropane

Organization	Limit	Value	Notes
ACGIH	TLV-TWA (8-hr)	0.1 ppm [13]	The American Conference of Governmental Industrial Hygienists significantly lowered this value due to neurotoxicity and carcinogenicity concerns. [14]

| Cal/OSHA | PEL-TWA (8-hr) | 5 ppm | Includes a "skin" notation, indicating a high potential for absorption through the skin.[\[13\]](#) |

Causality: The extremely low ACGIH Threshold Limit Value (TLV) of 0.1 ppm reflects the high potency of 1-bromopropane as a neurotoxin and reproductive hazard. Relying solely on odor for detection is unsafe, as the odor threshold is much higher than this safe exposure limit.

Protocol 1: Personal Protective Equipment (PPE) Selection and Use

- **Hand Protection:** Standard nitrile gloves are not sufficient. Use gloves rated for halogenated solvents, such as Viton® or Silver Shield®/4H® laminate gloves.[6] Always double-glove if there is a high risk of splashing. Check the glove manufacturer's breakthrough time data for 1-bromopropane specifically.
- **Eye Protection:** Chemical splash goggles are mandatory. A face shield should be worn over the goggles when transferring larger quantities (>50 mL).[10]
- **Body Protection:** A flame-resistant lab coat is required. For tasks with a significant splash potential, a chemically resistant apron or coveralls (e.g., Tychem®) should be used.[6]
- **Respiratory Protection:** A respirator is typically not required if all work is performed within a certified chemical fume hood. If engineering controls are insufficient or for emergency response, a NIOSH-approved supplied-air respirator with a full facepiece is necessary.[6] Do not use air-purifying respirators as a primary means of control.

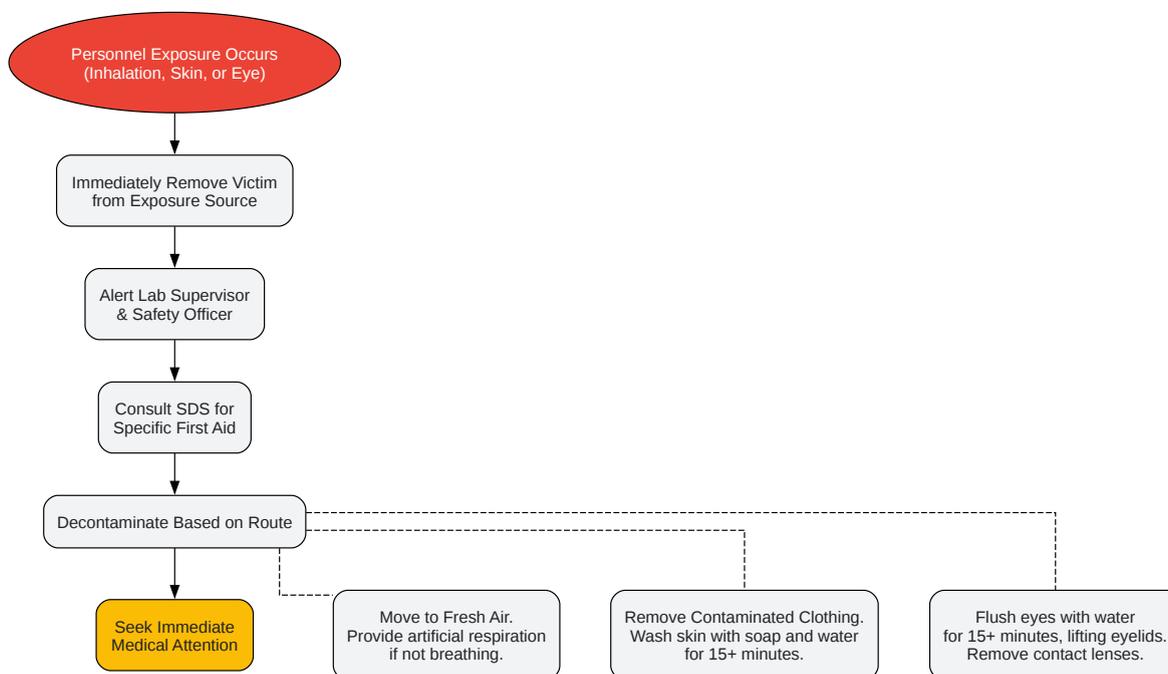
Section 5: Safe Handling and Storage Procedures

- **Grounding and Bonding:** Metal containers and transfer lines must be grounded and bonded to prevent the buildup of static electricity, which can ignite flammable vapors.[5][10][13]
- **Tool Selection:** Use only non-sparking tools made of materials like brass or bronze when working near open containers.[13][15]
- **Incompatibilities:** Store separately from strong oxidizing agents (e.g., perchlorates, nitrates) and strong bases (e.g., sodium hydroxide), as these can cause violent reactions.[1][6][7]
- **Storage Environment:** Store in a tightly closed, properly labeled container in a cool, dry, well-ventilated, fireproof area.[7][9][10] Ensure the storage area is segregated from incompatible materials and has no drain or sewer access.[1][7]

Section 6: Emergency Response Protocols

Rapid and correct response to an emergency is critical to minimizing harm.

Diagram: Emergency Response Workflow for Personnel Exposure



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Caption: Workflow for responding to an accidental personnel exposure event.

First-Aid Measures

- Inhalation: Immediately move the person to fresh air. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[6][7]
- Skin Contact: Remove all contaminated clothing. Immediately flush the skin with plenty of soap and water for at least 15 minutes.[7][10] Seek medical attention.[7]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][10]
- Ingestion: Do NOT induce vomiting. If the victim is conscious, give 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [10][15]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[6][7] A water spray can be used to keep fire-exposed containers cool, but a solid stream may spread the fire.[5][6]
- Hazardous Combustion Products: Burning will produce toxic and corrosive gases, including hydrogen bromide and carbon oxides.[1][6][7] Firefighters must wear a self-contained breathing apparatus (SCBA).[6]

Protocol 2: Emergency Response to a Spill

- Evacuate and Isolate: Immediately evacuate all non-essential personnel from the spill area. Isolate the area for at least 50 meters (150 feet) in all directions.[5]
- Eliminate Ignition Sources: Turn off all flames, spark-producing equipment, and other ignition sources.[5][7]

- Ventilate: Increase ventilation to the area, if safe to do so.
- Don PPE: Don the appropriate PPE as described in Protocol 1, including a respirator if necessary.
- Containment: Stop the leak if it can be done without risk. For liquid spills, create a dike using an inert absorbent material like vermiculite, dry sand, or earth. Do not use combustible materials like sawdust.[5][6][7]
- Absorption: Absorb the spilled material with an inert absorbent. Use non-sparking tools to collect the absorbed material and place it into a sealed, properly labeled container for hazardous waste disposal.[5][6]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Do not wash spills into the sewer system.[6][7] All contaminated materials must be disposed of as hazardous waste according to local, state, and federal regulations.[14]

Section 7: Waste Disposal Considerations

Disposal of 1-bromopropane and its deuterated analogue is regulated as hazardous waste.[14] All waste, including contaminated absorbents and disposable PPE, must be collected in sealed, labeled containers. The disposal must be handled by a licensed hazardous waste disposal company, adhering to all relevant EPA and local regulations.[14]

Conclusion

While **1-Bromopropane-1,1,3,3,3-d5** is an invaluable tool for scientific research, its safety profile, extrapolated from its non-deuterated analogue, demands the highest level of respect and caution. It is a highly flammable liquid that poses significant long-term health risks, including neurotoxicity, reproductive harm, and potential carcinogenicity. Adherence to the engineering controls, personal protective equipment protocols, and handling procedures detailed in this guide is not merely a matter of compliance but a critical necessity for protecting the health and safety of all laboratory personnel.

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